analytical methods for 2-(2,5-Dichlorophenyl)ethan-1-ol characterization

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Compound of Interest

Compound Name:	*2-(2,5-Dichlorophenyl)ethan-1-ol*
CAS No.:	*1875-87-2*
Cat. No.:	*B184189*

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Application Notes: Characterization of 2-(2,5-Dichlorophenyl)ethan-1-ol

Introduction **2-(2,5-Dichlorophenyl)ethan-1-ol** is an organic compound that may serve as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Its purity and structural integrity are critical for downstream applications. These application notes provide detailed protocols for the comprehensive analytical characterization of **2-(2,5-Dichlorophenyl)ethan-1-ol** using various instrumental techniques. The methods described are essential for quality control, purity assessment, and structural elucidation.

High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

High-Performance Liquid Chromatography (HPLC) is a cornerstone technique for assessing the purity of non-volatile and thermally sensitive compounds. A reversed-phase HPLC method is presented here for the quantitative analysis of **2-(2,5-Dichlorophenyl)ethan-1-ol**.

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Data Presentation: HPLC Method Parameters

Parameter	Value
HPLC System	Standard system with pump, autosampler, column oven, and UV-Vis detector
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min[1]
Column Temperature	30 °C[1]
Injection Volume	10 µL[2]
Detection Wavelength	220 nm
Run Time	10 minutes
Expected Retention Time	~ 4.5 - 5.5 minutes (estimated)

Experimental Protocol: HPLC Analysis

- Reagent and Standard Preparation:
  - Use HPLC-grade acetonitrile and ultrapure water.[2]
  - Prepare the mobile phase by mixing acetonitrile and water in a 70:30 volume/volume ratio.[2] Filter and degas the mobile phase before use.
  - Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **2-(2,5-Dichlorophenyl)ethan-1-ol** reference standard into a 10 mL volumetric flask. Dissolve and dilute to the mark with the mobile phase.[2]
  - Calibration Standards: Prepare a series of calibration standards (e.g., 1, 10, 25, 50, 100 µg/mL) by serially diluting the stock solution with the mobile phase.[2]
- Sample Preparation:
  - Accurately weigh a known amount of the sample to be analyzed.

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- Dissolve the sample in the mobile phase to achieve a theoretical concentration within the calibration range.
- Use a vortex mixer or sonicator to ensure complete dissolution.[2]
- Filter the sample solution through a 0.45 µm syringe filter before injection.

- Chromatographic Analysis:
  - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
  - Set the column temperature to 30 °C.[1]
  - Inject the prepared standards and sample solutions.
  - Record the chromatograms and integrate the peak areas.
- Data Analysis:
  - Construct a calibration curve by plotting the peak area versus the concentration of the calibration standards.
  - Determine the concentration of **2-(2,5-Dichlorophenyl)ethan-1-ol** in the sample by interpolating its peak area from the calibration curve.
  - Calculate the purity of the sample using the area percent method, assuming all components have a similar response factor at the detection wavelength.

Gas Chromatography-Mass Spectrometry (GC-MS) for Volatile Impurities and Structural Confirmation

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds.[3] It provides both chromatographic separation and mass spectral data for structural confirmation.

Data Presentation: GC-MS Method Parameters

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Parameter	Value
GC System	Agilent 7890 GC or equivalent
MS System	Mass Selective Detector (MSD) or Time-of-Flight (TOF)
Column	CP-Select 624 CB (or equivalent), 30 m x 0.25 mm, 1.4 µm film thickness[4]
Carrier Gas	Helium, constant flow at 1.0 mL/min[5]
Inlet Temperature	250 °C
Oven Program	Initial 80°C (hold 2 min), ramp at 10°C/min to 280°C (hold 5 min)
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Mass Range (m/z)	45-450
Expected Retention Time	~ 12 - 14 minutes (estimated)
Key Mass Fragments (m/z)	189/191/193 (M+), 173/175 (M-OH)+, 139 (M-CH2OH-Cl)+

Experimental Protocol: GC-MS Analysis

- Sample Preparation:
  - Prepare a 1 mg/mL solution of the sample in a volatile solvent such as dichloromethane or ethyl acetate.
  - Vortex the solution to ensure it is fully dissolved.
  - If necessary, filter the sample through a 0.45 µm syringe filter.
- Instrument Setup and Calibration:

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- Install the specified capillary column and condition it according to the manufacturer's instructions.
- Perform a standard tune of the mass spectrometer using perfluorotributylamine (PFTBA) or a relevant tuning compound.[5]

- GC-MS Analysis:
  - Inject 1 µL of the prepared sample into the GC inlet.
  - Start the data acquisition using the specified oven temperature program and MS parameters.
- Data Analysis:
  - Identify the peak corresponding to **2-(2,5-Dichlorophenyl)ethan-1-ol** based on its retention time.
  - Analyze the mass spectrum of the peak. Confirm the molecular ion (M+) cluster, which should exhibit the characteristic isotopic pattern for two chlorine atoms.
  - Compare the experimental mass spectrum with a reference library (e.g., NIST) for confirmation.[6]
  - Identify any impurity peaks and use their mass spectra to propose their structures.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.

Data Presentation: NMR Parameters and Expected Chemical Shifts

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Parameter	Value
Spectrometer	500 MHz or equivalent[7]
Solvent	Chloroform-d ($CDCl_3$) or DMSO-d_6
^1H NMR (Expected)	δ 7.2-7.4 (m, 3H, Ar-H), 4.9-5.0 (dd, 1H, CH-OH), 3.8-3.9 (m, 2H, CH_2), 2.0-2.2 (t, 1H, OH)
^{13}C NMR (Expected)	δ 139-141 (Ar-C), 132-134 (Ar-C-Cl), 128-131 (Ar-CH), 70-72 (CH-OH), 40-42 (CH_2)

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.7 mL of deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Data Acquisition:
  - Acquire a ^1H NMR spectrum.
  - Acquire a ^{13}C NMR spectrum.
  - If necessary, perform 2D NMR experiments (e.g., COSY, HSQC) to confirm assignments.
- Data Analysis: Process the spectra (Fourier transform, phase correction, baseline correction). Integrate the ^1H signals and assign the chemical shifts based on expected values and coupling patterns.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.[8]

Data Presentation: Expected FTIR Absorption Bands

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Wavenumber (cm^{-1})	Assignment
3200-3500 (broad)	O-H stretch (alcohol)
2850-3000	C-H stretch (aliphatic)
~3100	C-H stretch (aromatic)
1450-1600	C=C stretch (aromatic ring)
1000-1100	C-O stretch (alcohol)
700-850	C-Cl stretch

Experimental Protocol: FTIR Analysis

- Sample Preparation: Place a small amount of the solid sample directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory or prepare a KBr pellet.
- Data Acquisition: Collect a background spectrum. Then, collect the sample spectrum over a range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups to confirm the molecule's structure.[9]

Thermal Analysis

Thermal analysis techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) provide information on the thermal properties of the material, such as melting point and decomposition temperature.

Data Presentation: Thermal Analysis Parameters

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Parameter	Value
DSC/TGA Instrument	Standard thermal analyzer
Sample Pan	Aluminum
Sample Weight	3-5 mg
Heating Rate	10 °C/min[10]
Atmosphere	Nitrogen, flow rate 50 mL/min
Temperature Range	25 °C to 400 °C
Expected Melting Point	Endotherm peak in DSC curve
Decomposition Temp.	Onset of mass loss in TGA curve

Experimental Protocol: Thermal Analysis

- Sample Preparation: Accurately weigh 3-5 mg of the sample into an aluminum pan. Crimp the pan with a lid.
- Instrument Setup: Place the sample pan and an empty reference pan into the instrument.
- Data Acquisition: Heat the sample from room temperature to 400 °C at a rate of 10 °C/min under a nitrogen atmosphere.[10]
- Data Analysis: Analyze the resulting DSC curve for thermal events like melting (endotherm). Analyze the TGA curve to determine the onset of decomposition and any mass loss steps.

Visualizations

Analytical Workflow Diagram

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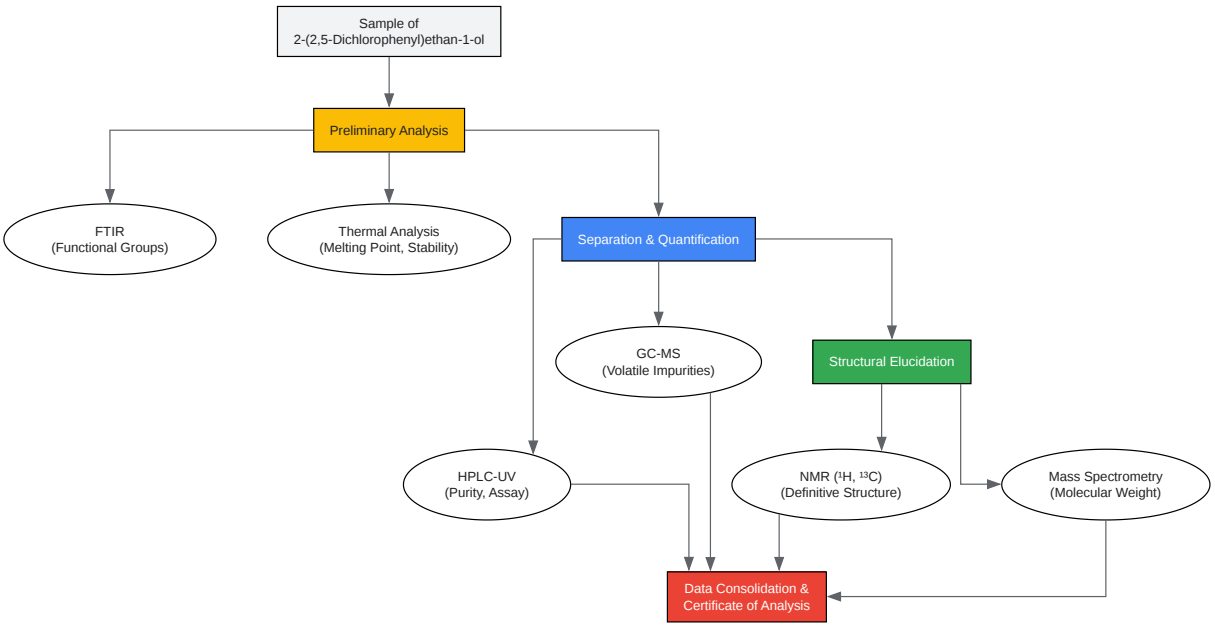

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Caption: Workflow for the analytical characterization of **2-(2,5-Dichlorophenyl)ethan-1-ol**.

Interrelationship of Analytical Methods

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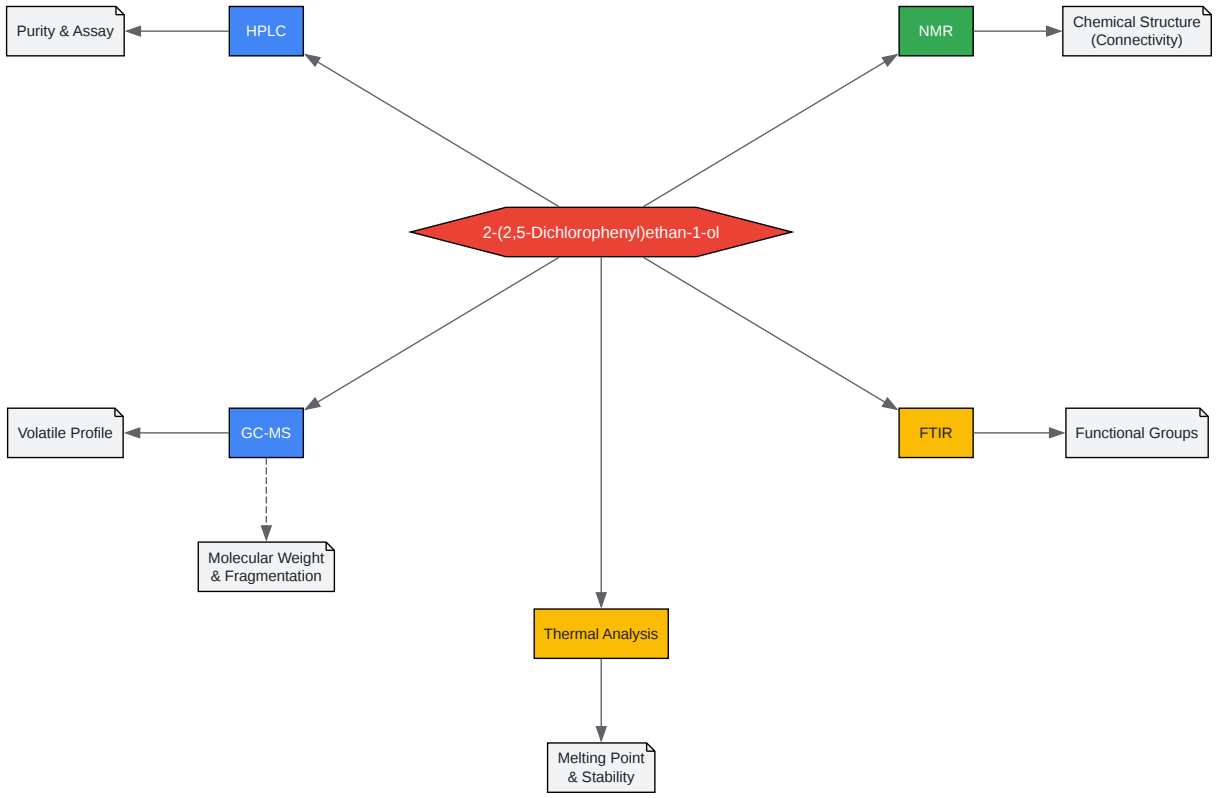

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Caption: Relationship between analytical methods and the information they provide for characterization.

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